

Structural Analysis of AZD6564 Binding to Plasmin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AZD6564
Cat. No.: B15576626

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

AZD6564 is a novel, orally active inhibitor of fibrinolysis that acts by disrupting the interaction between plasminogen and fibrin. This technical guide provides a detailed overview of the structural basis of **AZD6564**'s mechanism of action, focusing on its binding to the kringle domains of plasminogen. While direct quantitative binding data for **AZD6564** is not extensively available in the public domain, this document synthesizes information from the primary literature, including functional inhibition data and crystallographic data of a closely related analog, to provide a comprehensive understanding of its binding characteristics. This guide also includes detailed, generalized protocols for key experimental techniques used in such structural and binding analyses.

Introduction: The Fibrinolytic System and the Role of Plasmin

The fibrinolytic system is a crucial physiological process responsible for the dissolution of fibrin clots, thereby maintaining blood vessel patency after wound healing. The primary enzyme in

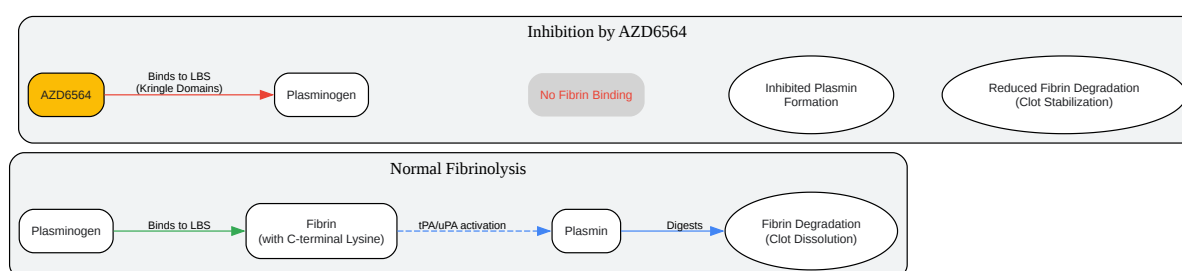
this cascade is plasmin, a serine protease that is converted from its zymogen form, plasminogen, by tissue-type plasminogen activator (tPA) or urokinase-type plasminogen activator (uPA).[1]

The localization and activation of plasminogen on the fibrin surface are mediated by lysine-binding sites (LBS) located within its five kringle domains (K1-K5).[1] These LBSs recognize and bind to C-terminal lysine residues on fibrin, a critical protein-protein interaction for efficient fibrinolysis.[1]

AZD6564: Mechanism of Action

AZD6564 is a lysine mimetic that contains an isoxazolone as a carboxylic acid isostere.[1][2] It functions as a fibrinolysis inhibitor by competitively binding to the LBSs on the kringle domains of plasminogen.[1][2] This action prevents plasminogen from binding to fibrin, thereby inhibiting its activation to plasmin and subsequent fibrin degradation.[1][2] The primary target for this interaction is the Kringle 1 (K1) domain, which is the most exposed and readily available for ligand binding in the native, closed conformation of plasminogen.[1][3]

Signaling Pathway of Fibrinolysis Inhibition by AZD6564



[Click to download full resolution via product page](#)

Figure 1: Mechanism of Fibrinolysis Inhibition by **AZD6564**.

Quantitative Data

While direct binding affinity data (e.g., K_d , K_i) for **AZD6564** to purified plasminogen are not readily available in the peer-reviewed literature, the primary publication reports a key functional potency value.^{[1][2]}

Compound	Assay	Parameter	Value (μ M)
AZD6564	Human Plasma Clot Lysis	IC50	0.44 ^{[1][2]}
Tranexamic Acid (TXA)	Glu-plasminogen K1 binding	K_d	1.1 ^[1]
Tranexamic Acid (TXA)	Lys-plasminogen K1 binding	K_d	2.2 ^[1]
Tranexamic Acid (TXA)	Lys-plasminogen K4 binding	K_d	36 ^[1]

Table 1: Potency and Comparative Binding Data.

Structural Analysis of Binding

The structural basis for the binding of this class of inhibitors to the plasminogen Kringle 1 (K1) domain has been elucidated by X-ray crystallography of a close analog of **AZD6564** (compound 17 from the discovery publication). The coordinates for this structure are deposited in the Protein Data Bank under the accession code 4CIK.^{[1][4]}

The analysis of the 4CIK structure reveals the key interactions within the lysine-binding site of the K1 domain. The inhibitor binds in a zwitterionic form, with the isoxazolone ring mimicking the carboxylate group of lysine and the piperidine nitrogen mimicking the amino group.

Key Interactions in the Kringle 1 Binding Site (PDB: 4CIK)

Interacting Residue in K1	Interaction Type	Ligand Moiety Involved
Arg34, Arg70	Salt Bridge / H-Bond	Isoxazolone (carboxylate mimic)
Asp54, Asp56	Salt Bridge / H-Bond	Piperidine (amino mimic)
Trp61, Tyr71	van der Waals	Piperidine and linker

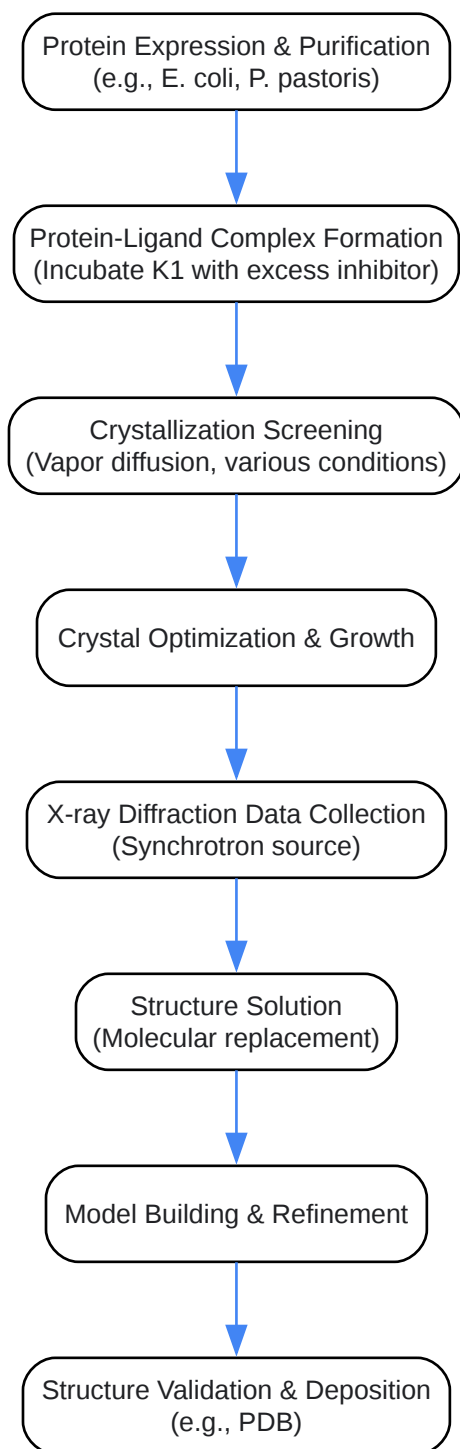
Table 2: Key Amino Acid Interactions with an **AZD6564** Analog in the Plasminogen K1 Domain.

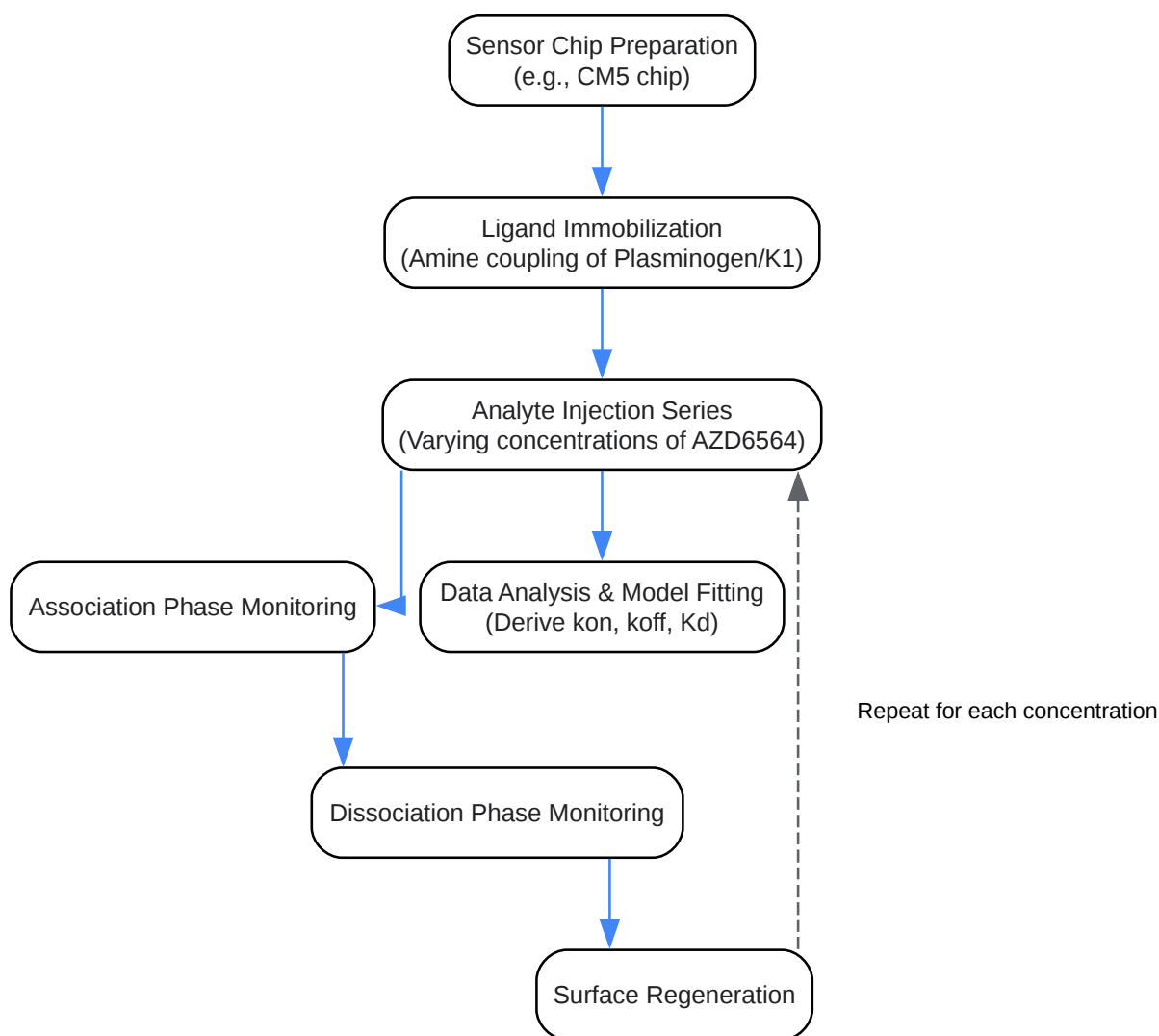
Experimental Protocols

Detailed experimental protocols for the specific analysis of **AZD6564** are proprietary. However, this section provides comprehensive, generalized protocols for the key techniques used to characterize such small molecule-protein interactions.

X-ray Crystallography of Plasminogen Kringle 1 with an Inhibitor

This protocol outlines the typical steps for determining the crystal structure of the plasminogen K1 domain in complex with a small molecule inhibitor like **AZD6564**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery of the Fibrinolysis Inhibitor AZD6564, Acting via Interference of a Protein–Protein Interaction - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [2. Discovery of the Fibrinolysis Inhibitor AZD6564, Acting via Interference of a Protein-Protein Interaction - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Crystal structure of the native plasminogen reveals an activation-resistant compact conformation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. rcsb.org \[rcsb.org\]](#)
- To cite this document: BenchChem. [Structural Analysis of AZD6564 Binding to Plasmin: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15576626/docs#structural-analysis-of-azd6564-binding-to-plasmin-a-technical-guide\]](https://www.benchchem.com/product/b15576626/docs#structural-analysis-of-azd6564-binding-to-plasmin-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check